

Introduction: A Medicinal Chemist's Perspective on Substituted Piperazines

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Compound of Interest

Compound Name: *1-(4-Bromobenzyl)-4-ethylpiperazine*

CAS No.: *364793-85-1*

Cat. No.: *B3132151*

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1-(4-Bromobenzyl)-4-ethylpiperazine belongs to a class of disubstituted piperazines, a scaffold of immense importance in modern drug discovery. The piperazine ring is a privileged structure, appearing in numerous approved drugs, from antihistamines to antipsychotics and kinase inhibitors for oncology.[1] The specific substitution pattern of this compound—a bromobenzyl group at one nitrogen and an ethyl group at the other—imparts distinct physicochemical properties. The bromobenzyl moiety often serves as a key building block in medicinal chemistry, where the bromine can act as a handle for further synthetic elaboration (e.g., cross-coupling reactions) or contribute to binding interactions within a biological target.[2] The N-ethyl group modulates the basicity and lipophilicity of the distal nitrogen, which can be critical for tuning pharmacokinetic properties like absorption, distribution, metabolism, and excretion (ADME).

This guide provides researchers, scientists, and drug development professionals with a robust framework for the safe handling, use, and understanding of this compound, grounding safety protocols in the logic of its chemical structure and the known hazards of its close relatives.

Section 1: Compound Identification and Physicochemical Profile

The target compound, **1-(4-Bromobenzyl)-4-ethylpiperazine**, is a specific chemical entity for which properties must often be inferred from closely related structures in the absence of direct experimental data.

Table 1: Physicochemical Data of **1-(4-Bromobenzyl)-4-ethylpiperazine** and Key Analogs

Property	1-(4-Bromobenzyl)-4-ethylpiperazine (Target)	1-(4-Bromobenzyl)-4-methylpiperazine[2][3]	1-(4-Bromobenzyl)piperazine	1-(4-Bromophenyl)-4-ethylpiperazine[4][5]
Molecular Formula	C ₁₃ H ₁₉ BrN ₂	C ₁₂ H ₁₇ BrN ₂	C ₁₁ H ₁₅ BrN ₂	C ₁₂ H ₁₇ BrN ₂
Molecular Weight	283.21 g/mol	269.18 g/mol	255.15 g/mol	269.18 g/mol
CAS Number	Not readily available	368879-17-8	91345-62-9	656257-43-1
Appearance	Inferred: Solid or viscous liquid	Colorless to light orange/yellow clear liquid; also reported as solid	Solid	Not specified
Boiling Point	Not available	Not available	112-116 °C @ 0.3 mmHg	Not available
Melting Point	Not available	Not available	56-62 °C	Not available

Causality Insight: The addition of the ethyl group compared to the parent piperazine or the N-methyl analog increases the molecular weight and lipophilicity. This can influence solubility, with higher-order alkyl groups potentially decreasing aqueous solubility while enhancing solubility in organic solvents and lipid membranes, a key consideration for both reaction setup and biological assays.

Section 2: Synthesized Hazard Assessment

A comprehensive hazard profile is constructed by analyzing the official classifications of the most relevant structural analogs. The primary hazards stem from the piperazine core, which is known to be corrosive and a sensitizer, and the acute toxicity associated with similar substituted aromatics.

Table 2: GHS Hazard Classification of Structural Analogs

Compound	GHS Pictograms	Signal Word	Hazard Statements (H-Codes)	Hazard Classifications	Source(s)
1-(4-Bromobenzyl) piperazine	Corrosion (GHS05), Exclamation Mark (GHS07)	Danger	H302: Harmful if swallowed H314: Causes severe skin burns and eye damage	Acute Toxicity 4 (Oral) Skin Corrosion 1B	
1-(4-Bromophenyl) piperazine	Exclamation Mark (GHS07)	Warning	H302: Harmful if swallowed H312: Harmful in contact with skin H332: Harmful if inhaled	Acute Toxicity 4 (Oral) Acute Toxicity 4 (Dermal) Acute Toxicity 4 (Inhalation)	[6][7]

Piperazine (Anhydrous)	Health Hazard (GHS08),	Danger	H314: Causes severe skin burns and eye damage	Skin Corrosion 1B	[8]
	Corrosion (GHS05), Exclamation Mark (GHS07)		H334: : May cause skin reaction		

Authoritative Conclusion on Hazard Profile: Based on the data from its closest analogs, **1-(4-Bromobenzyl)-4-ethylpiperazine** must be handled as a hazardous substance with a high probability of being corrosive and acutely toxic.

- Primary Hazard: It is expected to cause severe skin burns and eye damage (H314), consistent with the parent compound and the piperazine core. The appropriate signal word is Danger.
- Secondary Hazard: It is harmful if swallowed (H302) and should be considered potentially harmful in contact with skin (H312) or if inhaled (H332).
- Sensitization Potential: The piperazine scaffold is a known respiratory and skin sensitizer.^[8] Therefore, repeated exposure should be avoided to prevent the development of allergic reactions.

Section 3: Prudent Laboratory Practices and Protocols

The synthesized hazard profile mandates stringent engineering controls and personal protective equipment (PPE) to ensure researcher safety. The principle of "as low as reasonably achievable" (ALARA) exposure must be followed at all times.

Engineering Controls & Personal Protective Equipment (PPE)

- **Ventilation:** All manipulations, including weighing, dissolution, and transfers, must be performed inside a certified chemical fume hood to mitigate inhalation risk.
- **Eye and Face Protection:** Given the high risk of severe eye damage (inferred H314), chemical safety goggles in conjunction with a full-face shield are mandatory. Standard safety glasses are insufficient.
- **Skin Protection:** A flame-resistant lab coat must be worn and fully fastened. Gloves must be selected based on the solvent used for dissolution. Nitrile gloves are often suitable for handling solids, but compatibility with the chosen solvent must be verified. Given the corrosive nature, wearing two pairs of gloves is a prudent practice.
- **Respiratory Protection:** While a fume hood is the primary control, a NIOSH-approved respirator with cartridges for organic vapors and particulates may be required for spill cleanup or if engineering controls fail.[\[9\]](#)

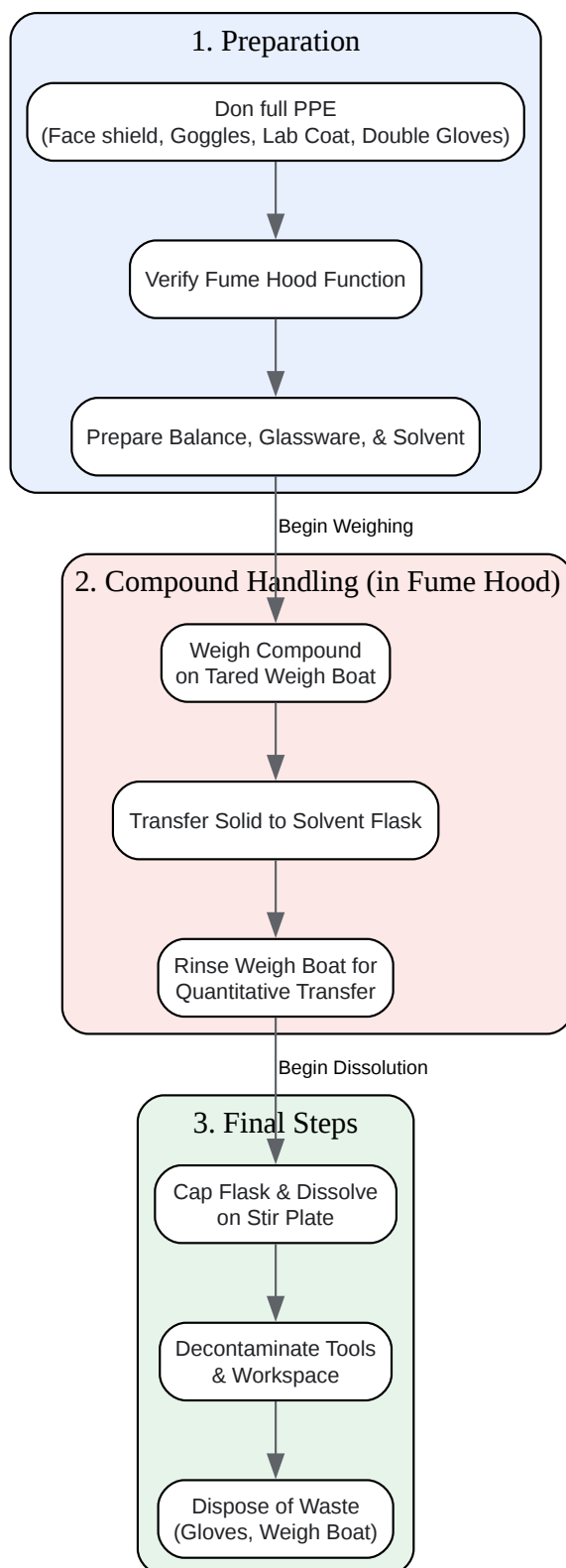
Experimental Protocol: Safe Weighing and Dissolution Workflow

This protocol is designed to minimize exposure during the preparation of a stock solution.

- **Preparation:**
 - Don all required PPE (face shield, goggles, lab coat, double gloves).
 - Designate a specific area within the chemical fume hood for weighing.
 - Place a weigh boat on an analytical balance and tare it.

- Have the receiving flask, containing a magnetic stir bar and the appropriate solvent (e.g., DMSO, DMF, CH₂Cl₂), capped and ready within the hood.
- Aliquotting the Compound:
 - Carefully open the container of **1-(4-Bromobenzyl)-4-ethylpiperazine**. Avoid creating airborne dust.
 - Using a clean spatula, transfer the desired amount of the solid to the weigh boat.
 - Securely close the main container immediately after transfer.
- Dissolution:
 - Carefully add the weighed solid to the solvent in the receiving flask.
 - Rinse the weigh boat with a small amount of the solvent and add the rinsing to the flask to ensure a quantitative transfer.
 - Cap the flask and place it on a magnetic stir plate to dissolve. Gentle heating may be applied if necessary, ensuring the system is not sealed to avoid pressure buildup.
- Decontamination and Waste Disposal:
 - The spatula and weigh boat must be decontaminated. Rinse them with a suitable solvent into a designated organic waste container.
 - Remove the outer pair of gloves and dispose of them in the solid chemical waste.
 - Wipe down the balance and the fume hood sash with a damp cloth.

Mandatory Workflow Visualization



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Caption: Workflow for Safe Handling and Dissolution.

Section 4: Emergency and First-Aid Procedures

Immediate and appropriate action is critical in the event of an exposure.[10]

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15-20 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[10]
- **Skin Contact:** Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.[10]
- **Inhalation:** Move the victim to fresh air. If breathing is difficult, administer oxygen. If the victim is not breathing, provide artificial respiration. Seek immediate medical attention.[10]
- **Ingestion:** Do NOT induce vomiting. Rinse the mouth with water. If the person is conscious, give them a small amount of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[10]

Section 5: Stability and Reactivity

Understanding the chemical stability is key to safe storage and handling during experiments.

- **Stability:** The compound is likely stable under normal laboratory conditions. However, similar piperazine compounds can be sensitive to light and moisture.[9]
- **Incompatible Materials:** Avoid contact with strong oxidizing agents and strong acids. Piperazines are basic and will react exothermically with acids.[9]
- **Hazardous Decomposition Products:** Thermal decomposition may produce toxic fumes, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and hydrogen bromide gas.

Section 6: Role in Drug Discovery and Development

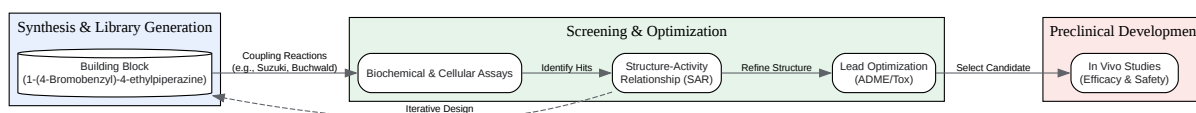
The **1-(4-Bromobenzyl)-4-ethylpiperazine** scaffold is a valuable building block for synthesizing more complex molecules with potential therapeutic applications.

- **Neuroscience Research:** Substituted piperazines are foundational in the development of agents targeting central nervous system (CNS) receptors, such as dopamine and serotonin

receptors, for treating disorders like depression and schizophrenia.[2]

- Oncology: The piperazine ring is a common feature in many small-molecule kinase inhibitors used in cancer therapy.[11]
- Synthetic Utility: The bromobenzyl group is a versatile synthetic handle. The bromine atom can be readily displaced or used in metal-catalyzed cross-coupling reactions (e.g., Suzuki, Buchwald-Hartwig) to build molecular complexity and explore the structure-activity relationship (SAR) of a lead compound series.

Mandatory Drug Discovery Workflow Visualization



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Caption: Role of Building Blocks in a Drug Discovery Cascade.

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